

In-Depth Technical Guide: Handling and Storage of Tris(diethylamino)phosphine

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Compound of Interest

Compound Name: *Tris(diethylamino)phosphine*

Cat. No.: *B1199214*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential procedures for the safe handling and storage of **Tris(diethylamino)phosphine**. Adherence to these protocols is critical to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

Tris(diethylamino)phosphine, also known as hexaethylphosphorous triamide, is a versatile organophosphorus compound.^[1] It is a clear, colorless to yellow-orange liquid at room temperature.^[2] The color may darken upon exposure to air due to oxidation, a common characteristic of phosphines.^[2]

Table 1: Physical and Chemical Properties of **Tris(diethylamino)phosphine**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₃₀ N ₃ P	[1]
Molecular Weight	247.36 g/mol	[1]
Appearance	Clear colorless to yellow-orange liquid	[2]
Density	0.903 g/mL at 25 °C	[3]
Boiling Point	80-90 °C at 10 mmHg	[4]
Flash Point	59 °C (138.2 °F) - closed cup	[3]
Refractive Index	n ₂₀ /D 1.475	[3]
Solubility	Insoluble in water	[4]

Safe Handling Protocols

Due to its hazardous nature, **Tris(diethylamino)phosphine** must be handled with stringent safety measures.

Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure.

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification	Reference
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	[5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), flame-retardant clothing, and a lab coat.	[5]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If vapors are generated, a respirator with an appropriate filter is required.	[5]

General Handling Procedures

- **Work Area:** Always handle **Tris(diethylamino)phosphine** in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- **Ignition Sources:** This compound is a flammable liquid.[6] Keep it away from heat, sparks, open flames, and other ignition sources.[5] Use non-sparking tools and take precautionary measures against static discharge.[7]
- **Air Sensitivity:** The compound is air-sensitive and should be stored under an inert gas.[5]
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing.[5] Do not breathe vapors or mist.[5] Wash hands thoroughly after handling.

Spill Response

In the event of a spill, follow these procedures:

- **Evacuate:** Immediately evacuate the area.
- **Ventilate:** Ensure the area is well-ventilated.

- Containment: Contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[5]
- Collection: Collect the absorbed material into a suitable container for disposal.
- Decontamination: Clean the spill area thoroughly.

Do not allow the spilled material to enter drains or waterways.[5]

Storage Guidelines

Proper storage is crucial for maintaining the stability and safety of **Tris(diethylamino)phosphine**.

- Container: Keep the container tightly closed in a dry and well-ventilated place.[5] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[5]
- Temperature: Store in a cool place, below 30°C.[2][4]
- Inert Atmosphere: Store under an inert gas to prevent oxidation.[5]
- Incompatibilities: Store away from strong oxidizing agents.[5]

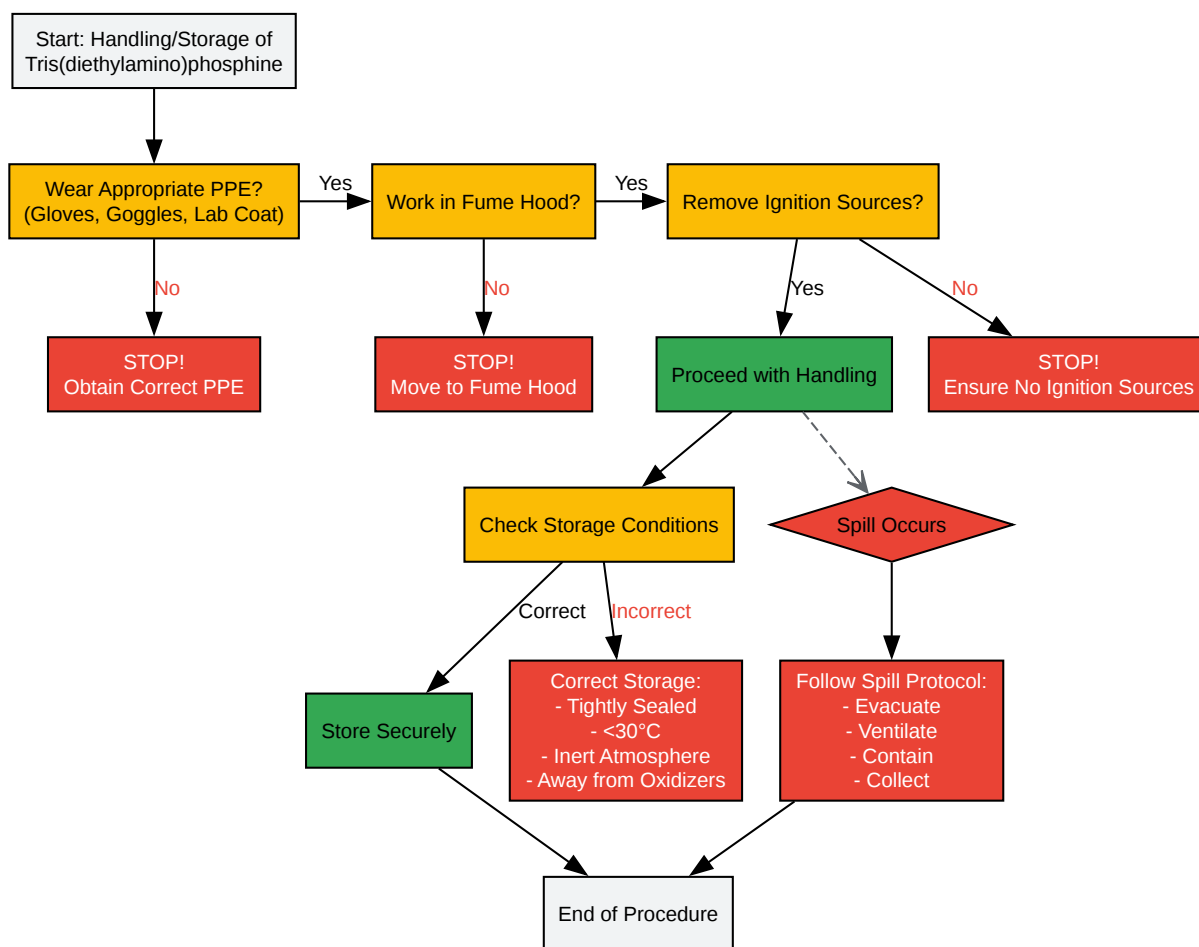
Reactivity and Incompatibilities

Tris(diethylamino)phosphine is a reactive compound. It is primarily incompatible with strong oxidizing agents.[5] Upon combustion, it can produce hazardous decomposition products, including carbon oxides, nitrogen oxides (NO_x), and oxides of phosphorus.[5]

Experimental Protocols and Visualizations

Logical Workflow for Handling and Storage

The following diagram illustrates the key decision points and safety measures for handling and storing **Tris(diethylamino)phosphine**.

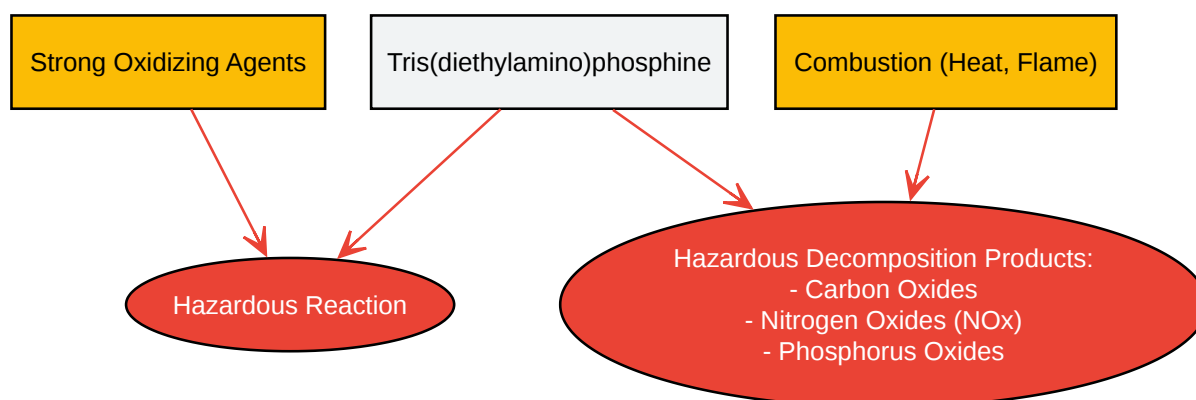


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Caption: Workflow for Safe Handling and Storage.

Reactivity Pathway

The following diagram illustrates the key reactivity hazards associated with **Tris(diethylamino)phosphine**.



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